

Application Notes and Protocols for EAI001 In Vitro Assay

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Compound of Interest

Compound Name: EAI001

Cat. No.: B607251

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Introduction

EAI001 is a potent and selective allosteric inhibitor of mutant epidermal growth factor receptor (EGFR).[1][2] Unlike ATP-competitive tyrosine kinase inhibitors (TKIs), **EAI001** binds to a distinct allosteric site on the EGFR kinase domain. This unique mechanism of action allows it to effectively target EGFR mutations that confer resistance to standard therapies, most notably the T790M "gatekeeper" mutation. These application notes provide detailed protocols for the in vitro characterization of **EAI001**, enabling researchers to assess its potency, selectivity, and mechanism of action in relevant cellular models.

Data Presentation

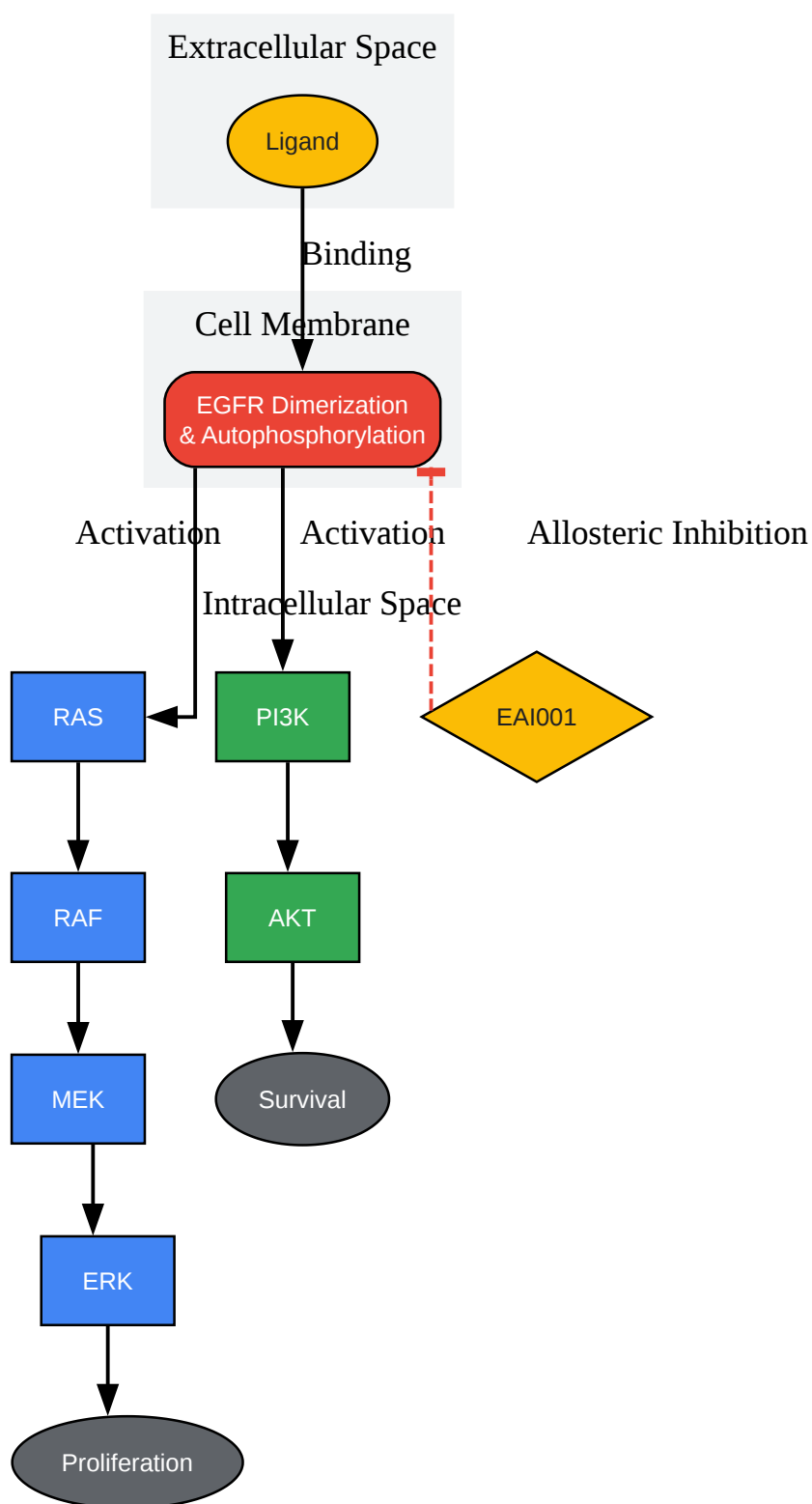
The inhibitory activity of **EAI001** and its optimized derivative, EAI045, has been quantified against various EGFR genotypes. The following table summarizes key IC₅₀ values from biochemical assays, highlighting the selectivity for mutant forms of EGFR.

Compound	EGFR Genotype	Biochemical IC50 (nM)
EAI001	L858R/T790M	24
EAI001	L858R	750
EAI001	T790M	1700
EAI001	Wild-Type	>50,000
EAI045	L858R/T790M	3
EAI045	L858R	19
EAI045	T790M	190
EAI045	Wild-Type	1900

Signaling Pathways and Experimental Workflow

EGFR Signaling Pathway and **EAI001** Inhibition

The diagram below illustrates the canonical EGFR signaling pathway and the mechanism of inhibition by **EAI001**. Upon ligand binding, EGFR dimerizes and autophosphorylates, activating downstream pathways such as RAS/RAF/MEK/ERK and PI3K/AKT, which drive cell proliferation and survival. **EAI001** binds to an allosteric site on mutant EGFR, preventing the conformational changes necessary for kinase activation and subsequent signaling.

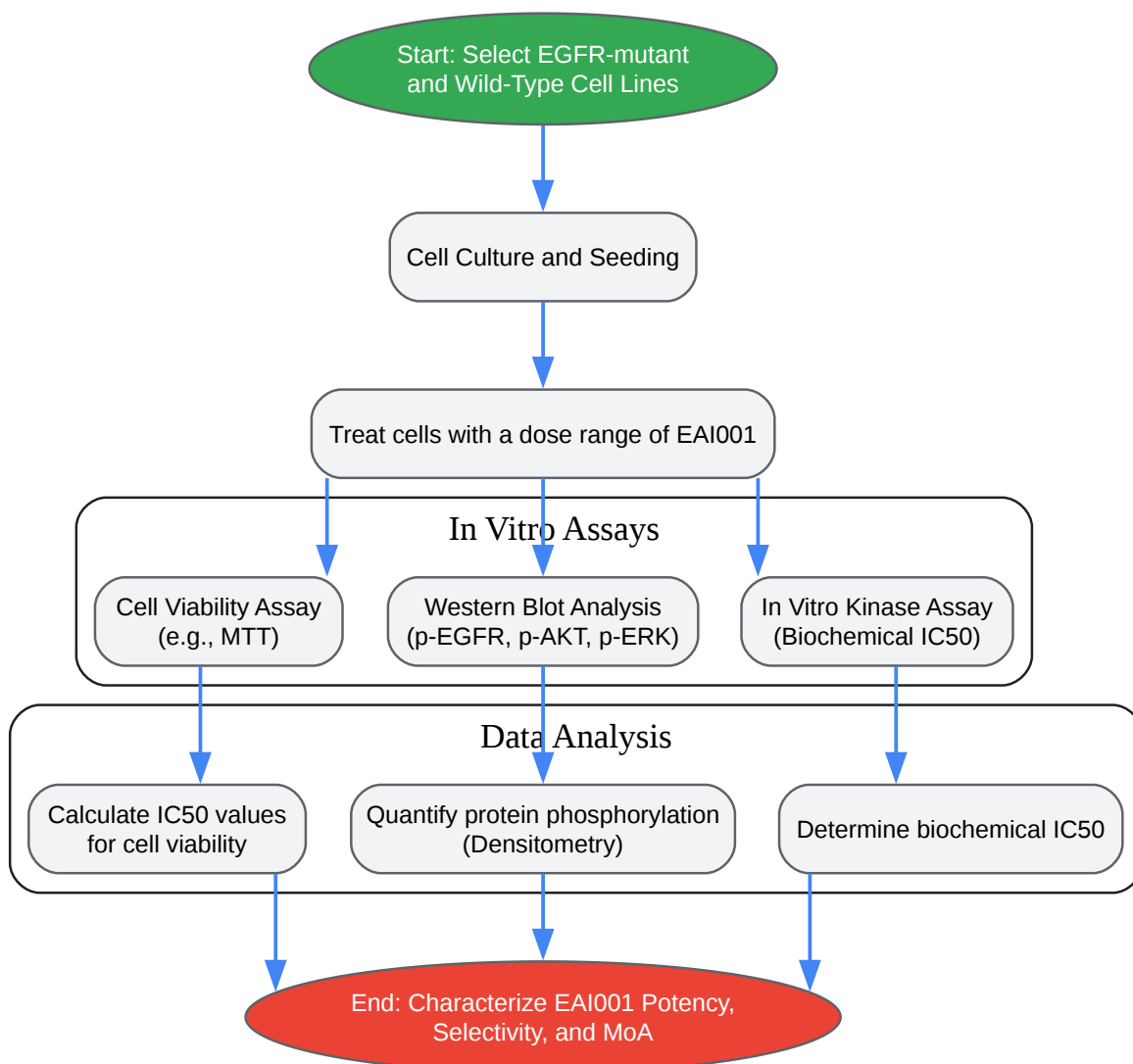


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EGFR signaling pathway and **EAI001**'s point of inhibition.

Experimental Workflow for EAI001 In Vitro Characterization

The following diagram outlines a typical workflow for the in vitro assessment of **EAI001**, from cell culture to data analysis.

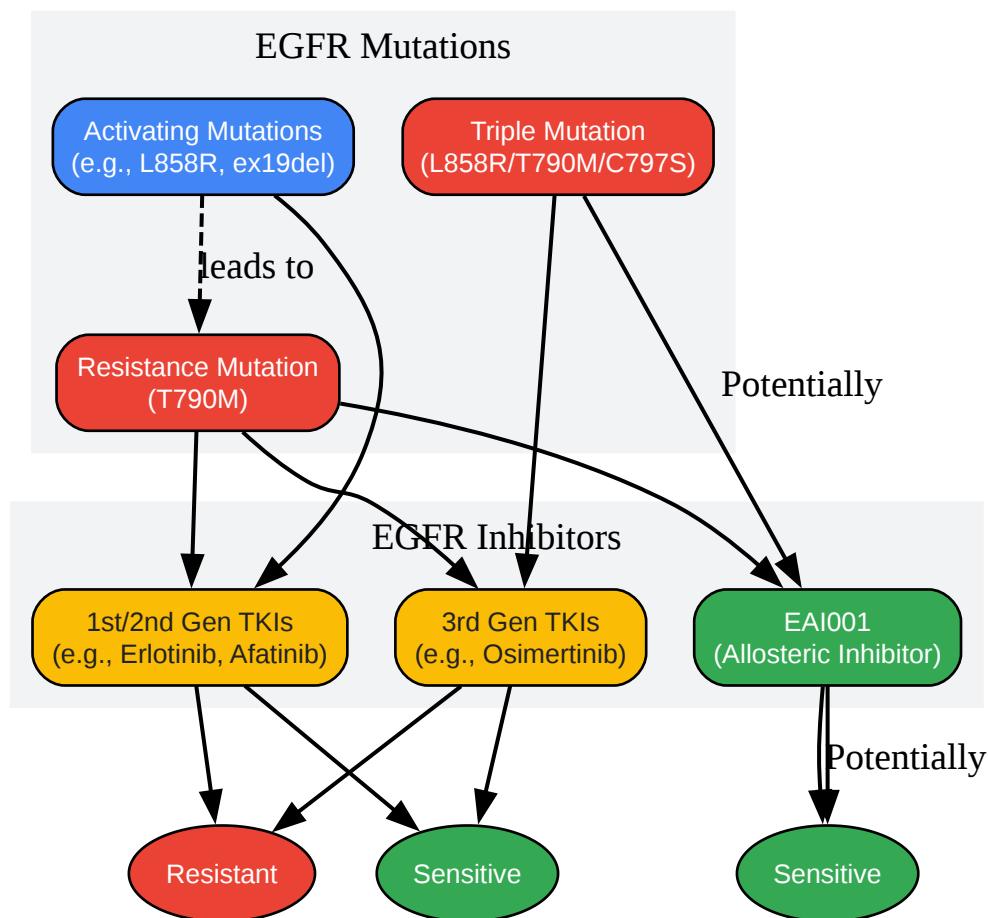


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Workflow for the in vitro characterization of **EAI001**.

Logical Relationship of EAI001 and EGFR Mutations

This diagram illustrates the logical relationship between EGFR mutations and the efficacy of **EAI001**, highlighting its role in overcoming resistance.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]

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